

Application Note: Validated HPLC Method for the Determination of 7-Hydroxyquetiapine

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Compound of Interest		
Compound Name:	7-Hydroxyquetiapine	
Cat. No.:	B145544	Get Quote

Introduction

7-Hydroxyquetiapine is an active metabolite of Quetiapine, an atypical antipsychotic medication used in the treatment of schizophrenia and bipolar disorder. Monitoring the concentration of **7-Hydroxyquetiapine** in biological matrices is crucial for pharmacokinetic studies and therapeutic drug monitoring. This application note describes a validated High-Performance Liquid Chromatography (HPLC) method for the quantitative determination of **7-Hydroxyquetiapine** in rat plasma. The method is simple, accurate, precise, and suitable for routine analysis.

Principle

The method utilizes reversed-phase HPLC with UV detection to separate and quantify **7- Hydroxyquetiapine** from plasma samples. After a simple protein precipitation step to remove interferences, the analyte is separated on a C18 column using a gradient elution with a mobile phase consisting of an acetate buffer and acetonitrile. Carbamazepine is used as an internal standard to ensure accuracy.

Experimental Protocols

- 1. Materials and Reagents
- 7-Hydroxyquetiapine reference standard



- Quetiapine and Quetiapine Sulfoxide reference standards (optional, for simultaneous analysis)
- Carbamazepine (Internal Standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Acetic Acid (glacial)
- · Ammonium Acetate
- Rat Plasma (drug-free)
- 2. Instrumentation and Chromatographic Conditions
- HPLC System: An Agilent 1290 Infinity Binary LC system or equivalent, equipped with a binary pump, degasser, autosampler, and a thermostatted column compartment.[1]
- Detector: Diode Array Detector (DAD).[1][2]
- Column: Zorbax Eclipse Plus C18 (4.6 mm x 100 mm, 3.5 μm particle size).
- Mobile Phase:
 - A: 10 mM Acetate buffer (pH 5.0)
 - B: Acetonitrile
- Gradient Elution: A gradient program is employed for the separation.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μL.
- Column Temperature: 35°C.



- Detection Wavelength: 225 nm.
- 3. Preparation of Solutions
- Acetate Buffer (10 mM, pH 5.0): Dissolve an appropriate amount of ammonium acetate in HPLC grade water and adjust the pH to 5.0 with glacial acetic acid.
- Standard Stock Solutions: Prepare individual stock solutions of 7-Hydroxyquetiapine and Carbamazepine in methanol. For instance, prepare a stock solution of 7-Hydroxyquetiapine at a concentration of 1.71 mg/mL.
- Working Standard Solutions: Prepare working standard solutions by serially diluting the stock solutions with a mixture of methanol and water (1:1, v/v).
- Calibration Standards and Quality Control (QC) Samples: Spike drug-free rat plasma with the working standard solutions to obtain calibration standards over the desired concentration range (e.g., 0.086-171 μg/mL for 7-Hydroxyquetiapine) and QC samples at low, medium, and high concentrations.
- 4. Sample Preparation
- To 300 μL of plasma sample (calibration standard, QC, or unknown sample), add 600 μL of acetonitrile.
- Vortex the mixture for 30 seconds to precipitate plasma proteins.
- Centrifuge the mixture at 1699 x g for 10 minutes.
- Transfer the clear supernatant to a clean tube.
- Filter the supernatant through a 0.20 μm syringe filter prior to injection into the HPLC system.

Method Validation

The developed method was validated according to established bioanalytical method validation guidelines, assessing the following parameters:



- Specificity: The ability of the method to differentiate and quantify the analyte in the presence
 of other components in the sample. This is confirmed by comparing the chromatograms of
 blank plasma with spiked plasma.
- Linearity: The method was found to be linear for 7-Hydroxyquetiapine over the concentration range of 0.086-171 μg/mL.
- Precision and Accuracy: Both intra- and inter-day precision and accuracy were evaluated.
 The variability was found to be less than 4% for the analytes.
- Recovery: The extraction recovery of the analyte from the biological matrix.
- Matrix Effect: The effect of plasma components on the ionization of the analyte.
- Stability: The stability of the analyte in plasma under different storage conditions, including room temperature for 24 hours, at -20°C for 2 weeks, and after three freeze-thaw cycles.

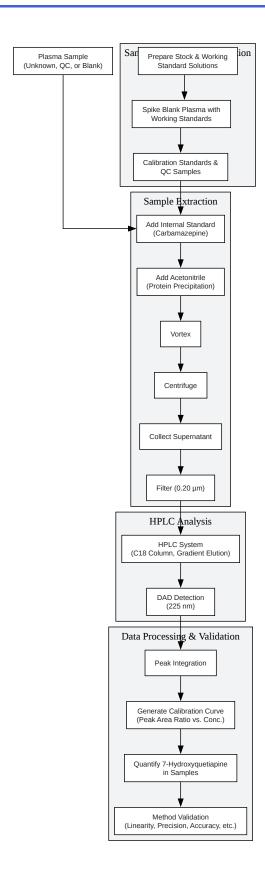
Data Presentation

Table 1: Summary of Quantitative Data for 7-Hydroxyquetiapine

Validation Parameter	Result
Linearity Range	0.086 - 171 μg/mL
Lower Limit of Quantification (LLOQ)	0.086 μg/mL
Intra-day Precision (%RSD)	< 4%
Inter-day Precision (%RSD)	< 4%
Stability at Room Temperature (24h)	Acceptable
Stability at -20°C (2 weeks)	Acceptable
Freeze-Thaw Stability (3 cycles)	Acceptable

Mandatory Visualization





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Caption: Workflow for the validated HPLC method for **7-Hydroxyquetiapine** analysis.



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References

- 1. researchgate.net [researchgate.net]
- 2. turkjps.org [turkjps.org]
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